

Personal protective equipment for handling Tyrphostin AG1296

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrphostin AG1296

Cat. No.: B1664676

[Get Quote](#)

Essential Safety and Handling Guide for Tyrphostin AG1296

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Tyrphostin AG1296**, a potent inhibitor of the platelet-derived growth factor receptor (PDGFR).

This guide provides critical safety and logistical information to ensure the proper handling and disposal of **Tyrphostin AG1296** in a laboratory setting. Adherence to these procedures is essential to mitigate risks of exposure and ensure a safe research environment.

Physicochemical and Storage Information

Proper storage is crucial to maintain the integrity and stability of **Tyrphostin AG1296**. Below is a summary of its key properties and recommended storage conditions.

Property	Value
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂ [1]
Molecular Weight	266.29 g/mol [1][2]
Appearance	Off-white to yellow solid[2]
Solubility	DMSO: ≥6.65 mg/mL Ethanol: ≥2.8 mg/mL (with sonication) Water: Insoluble[3]
Storage (Powder)	-20°C for up to 3 years[1][2]
Storage (In Solvent)	-80°C for up to 1 year -20°C for up to 1 month[1]

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1]

Hygroscopic nature of DMSO can affect solubility; use fresh DMSO.

Personal Protective Equipment (PPE) for Handling Tyrphostin AG1296

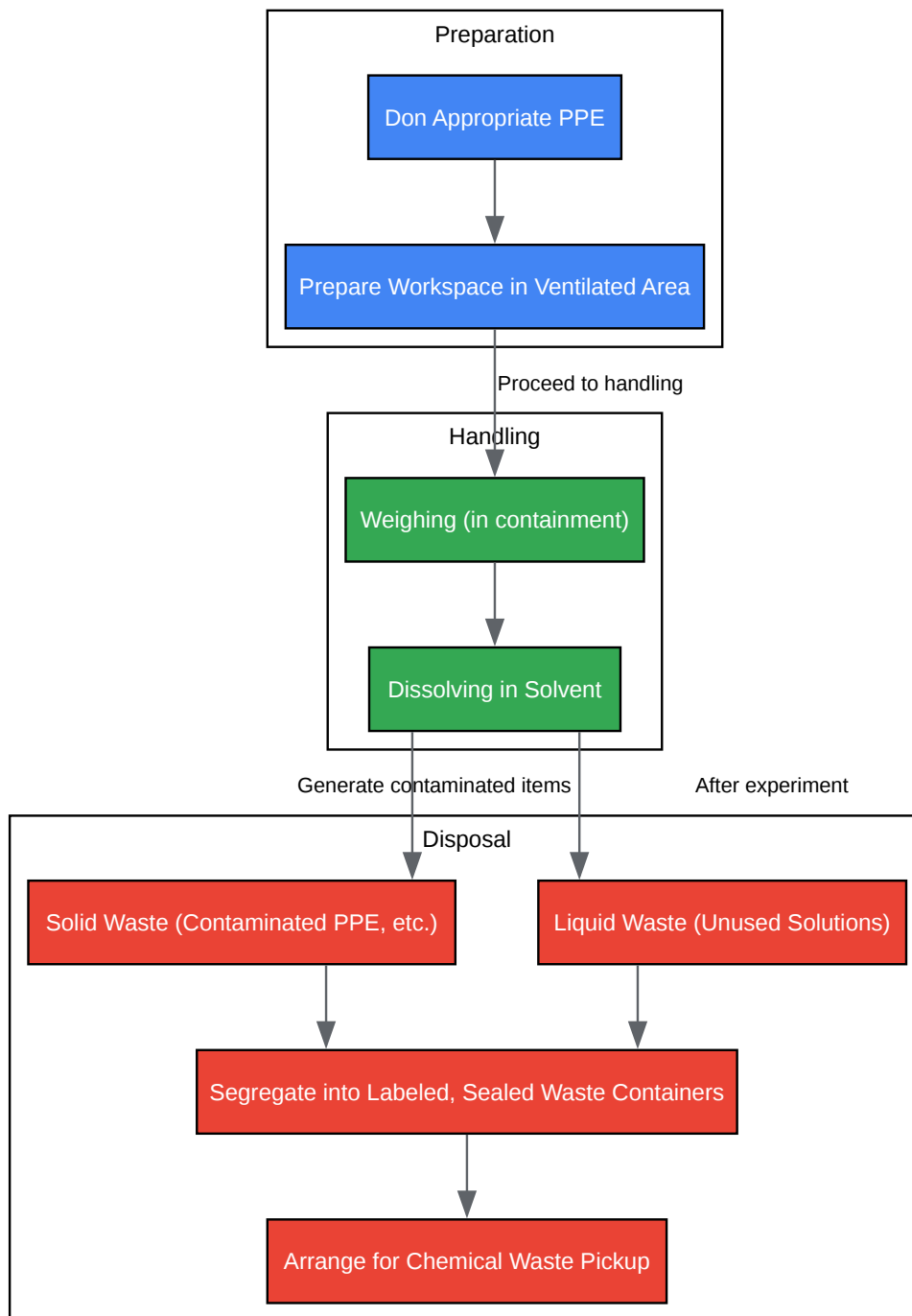
Given that **Tyrphostin AG1296** is classified as a toxic substance and a moderate to severe skin and eye irritant, the use of appropriate personal protective equipment is mandatory. Handling should only be conducted by personnel trained in the management of potent pharmaceutical ingredients.

PPE Category	Minimum Requirement	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne particles that can cause severe eye irritation.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Impermeable lab coat or gown with long sleeves and closed cuffs. Full-length pants and closed-toe shoes.	Prevents skin contact which can lead to irritation. Nitrile and neoprene gloves offer good resistance to a range of chemicals.
Respiratory Protection	For handling powder outside of a containment unit (e.g., fume hood), a NIOSH-approved N95 or higher particulate respirator is required.	Minimizes the risk of inhaling the powdered compound, which can be toxic.

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is critical for safety and compliance. The following workflow outlines the key steps.

Workflow for Handling and Disposal of Tyrphostin AG1296



[Click to download full resolution via product page](#)

A step-by-step workflow for the safe handling and disposal of **Tyrphostin AG1296**.

Step-by-Step Disposal Guidance

- Segregation: Do not mix **Tyrphostin AG1296** waste with other waste streams. It should be collected in a dedicated, clearly labeled, and sealed container for cytotoxic/chemical waste.
- Solid Waste: All contaminated solid materials, including gloves, disposable lab coats, and weighing papers, must be placed in a designated hazardous waste container.
- Liquid Waste: Unused or waste solutions of **Tyrphostin AG1296** should be collected in a sealed, labeled container. Do not dispose of liquid waste down the drain.
- Decontamination: Decontaminate work surfaces with a suitable laboratory detergent and rinse thoroughly.
- Waste Pickup: Follow your institution's and local regulations for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department to arrange for pickup.

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is crucial.

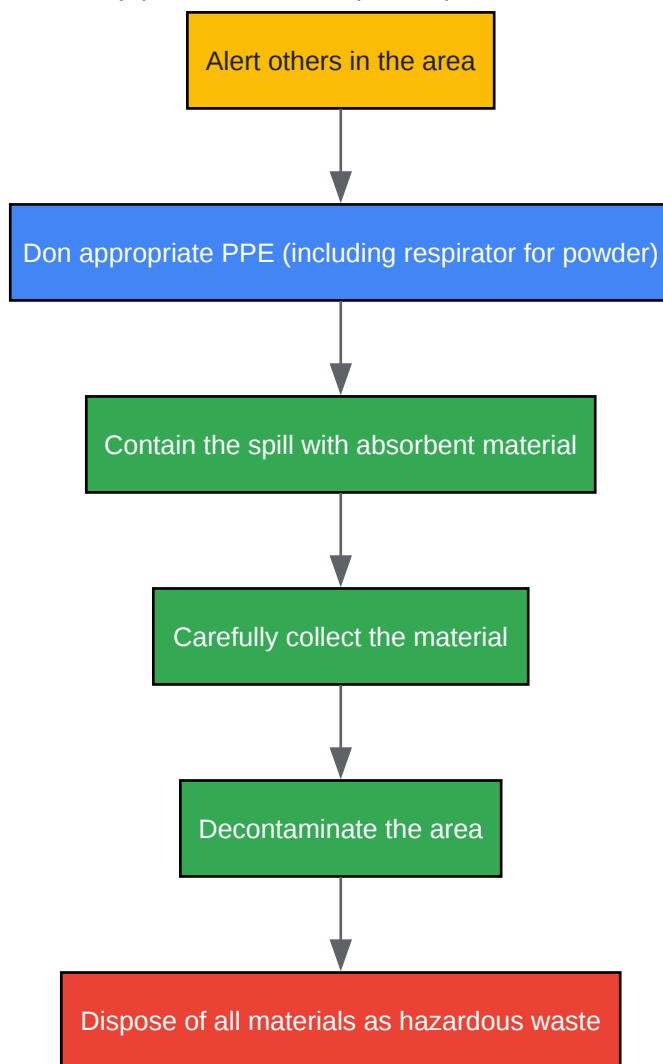
Exposure Response Plan

Exposure Route	Immediate Action	Follow-up
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.	Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water.	Seek immediate medical attention.

Spill Response Plan

The following diagram outlines the necessary steps to take in the event of a spill.

Tyrphostin AG1296 Spill Response Plan



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tyrphostin AG1296]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664676#personal-protective-equipment-for-handling-tyrphostin-ag1296]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com